

# Essential Safety and Logistical Information for Handling Saquinavir Mesylate

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## Compound of Interest

Compound Name: Saquinavir Mesylate

Cat. No.: B1662469

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For researchers, scientists, and drug development professionals, adherence to proper safety protocols is paramount when handling chemical compounds. This document provides procedural guidance for the safe handling and disposal of **Saquinavir Mesylate**.

## Hazard Assessment

While several safety data sheets (SDS) classify **Saquinavir Mesylate** as not hazardous under OSHA and GHS standards, it is prudent to treat it as a potent pharmaceutical compound.<sup>[1][2][3]</sup> Standard precautionary measures for handling chemicals should always be followed. Key operational considerations include avoiding dust formation and preventing the substance from entering drains or waterways.<sup>[1][2]</sup>

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn to prevent skin and eye exposure.

- **Eye Protection:** Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU), such as chemical safety goggles.<sup>[3][4]</sup>
- **Hand Protection:** Wear compatible, chemical-resistant gloves. Gloves should be inspected before use and disposed of properly after handling.<sup>[3][4]</sup>
- **Body Protection:** A lab coat or protective gown is recommended to prevent skin exposure and contamination of personal clothing.<sup>[4]</sup>

- Respiratory Protection: While generally not required, respiratory protection should be used if dust or aerosols are generated.[3] Work should be conducted in an area with adequate ventilation.[3]

## Handling and Storage Protocol

### Handling:

- Avoid contact with skin, eyes, and clothing.[2]
- Minimize the formation of dust and aerosols.[2]
- Do not eat, drink, or smoke in the work area.
- Wash hands thoroughly after handling the substance.

### Storage:

- Keep containers tightly closed.[2]
- Store in a dry, well-ventilated place.[2]
- For product quality, refrigeration is recommended, though storage at controlled room temperature (15° to 30°C or 59° to 86°F) is also acceptable.[2]
- Store away from strong oxidizing agents.[2][3]

## Spill and Disposal Plan

### Spill Containment:

- Evacuate personnel from the immediate area if necessary.
- Prevent further leakage if it is safe to do so.[3]
- Cover drains to prevent the substance from entering waterways.[1]
- Mechanically collect the spilled solid (e.g., sweep up and shovel) while avoiding dust generation.[1][2]

- Place the collected material into a suitable, closed container for disposal.[2][3]

#### Disposal:

- Waste material must be disposed of in accordance with all applicable federal, state, and local regulations.[5]
- Do not allow the product to enter drains, sewers, or ground water.[1]
- The most favorable course of action is to return any unused material to the manufacturer or supplier, or to use a licensed professional waste disposal service.[6]

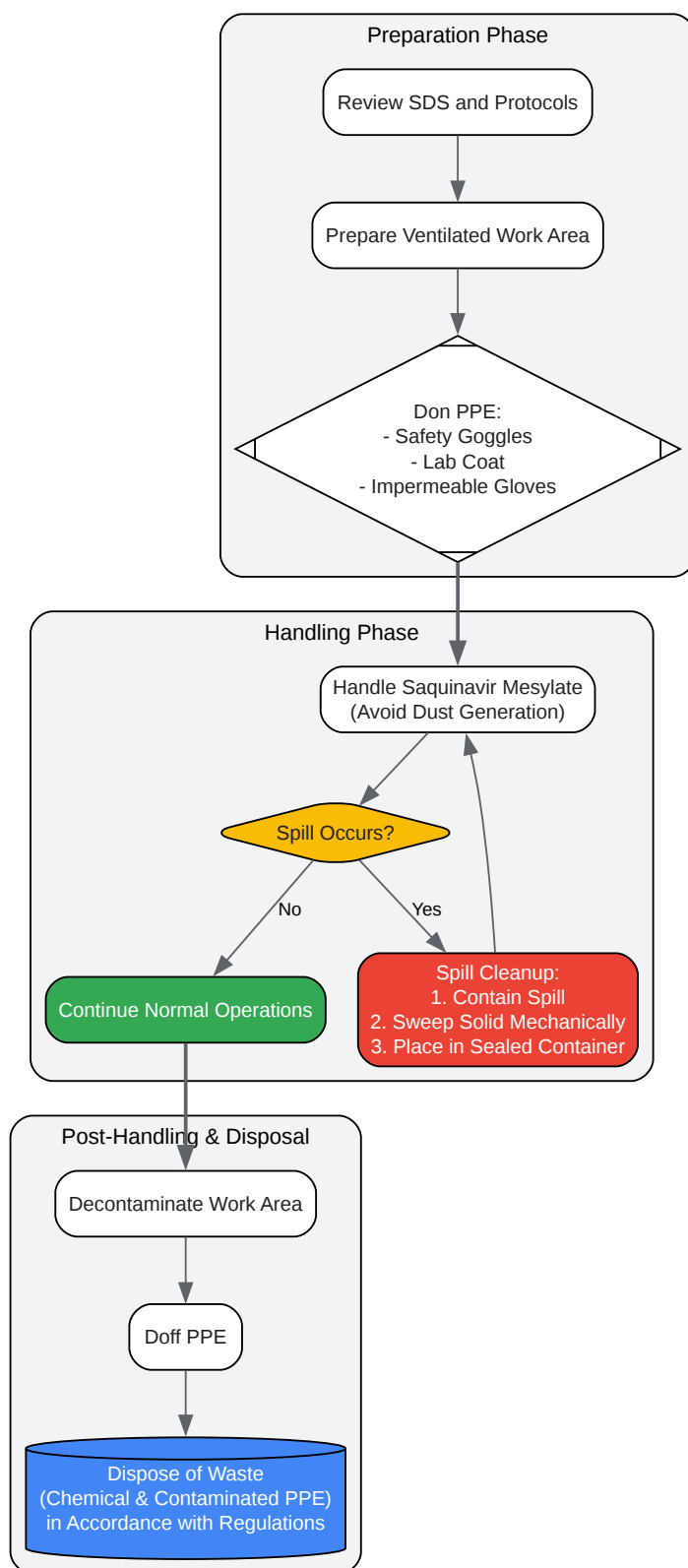
## Quantitative Data

The following table summarizes key quantitative data for **Saquinavir Mesylate**.

Property	Value
CAS Number	149845-06-7[7][8]
Molecular Formula	C <sub>38</sub> H <sub>50</sub> N <sub>6</sub> O <sub>5</sub> ·CH <sub>4</sub> O <sub>3</sub> S[9][10]
Molecular Weight	766.95 g/mol [7]
Appearance	White to off-white, very fine powder[9][10]
Aqueous Solubility	2.22 mg/mL at 25°C[9][10]
DMSO Solubility	Soluble to 50 mM[7]
Occupational Exposure Limits	Not established[3]

## Experimental Workflow

The following diagram outlines the standard operational workflow for safely handling **Saquinavir Mesylate** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Saquinavir Mesylate**.

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